

# Personal protective equipment for handling Resveratrol 3,5-diglucuronide-d4

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## Compound of Interest

Compound Name: Resveratrol 3,5-diglucuronide-d4

Cat. No.: B12423130

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## Essential Safety and Handling Guide for Resveratrol 3,5-diglucuronide-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Resveratrol 3,5-diglucuronide-d4**, a deuterated form of a resveratrol metabolite. The following procedures and recommendations are based on safety data for structurally similar compounds, including trans-Resveratrol-d4 and Resveratrol, to ensure best practices in laboratory safety.

## Personal Protective Equipment (PPE)

When handling **Resveratrol 3,5-diglucuronide-d4**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

| Body Part   | Protective Equipment                                       | Specifications  |
|-------------|--|---|
| Eyes/Face   | Safety glasses with side shields or goggles; face shield   | Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] |
| Hands       | Chemical-resistant gloves                                  | Tested according to EN 374.[2]  |
| Body        | Protective clothing; lab coat                              | To prevent skin contact.  |
| Respiratory | NIOSH/MSHA or European Standard EN 149 approved respirator | Use if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]                    |

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of any dust or vapors.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking should be permitted in the handling area.[3]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent contamination and degradation.[2]

### Disposal:

- Waste Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the substance to be released into the environment.
- Container Disposal: Empty containers should be treated as hazardous waste and disposed of accordingly.

## Emergency Procedures

### In Case of Accidental Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.[3]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [3] If skin irritation occurs, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if you feel unwell.[1]

### In Case of a Spill:

- Small Spills: Wear appropriate PPE. For solid materials, carefully sweep up and shovel into a suitable container for disposal. Avoid generating dust.
- Large Spills: Evacuate the area. Wear a self-contained breathing apparatus and full protective gear.[4] Prevent the spill from entering drains or waterways.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Resveratrol 3,5-diglucuronide-d4** from receipt to disposal.



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